

"Diethylene glycol bis(2-chloroethyl) ether" literature review and historical context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethylene glycol bis(2-chloroethyl) ether*

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Diethylene Glycol Bis(2-chloroethyl) Ether: A Technical Review

An In-depth Guide for Researchers and Drug Development Professionals

Introduction

Diethylene glycol bis(2-chloroethyl) ether, with the CAS number 638-56-2, is a chemical compound with a range of industrial and research applications. This technical guide provides a comprehensive overview of its chemical and physical properties, historical context, synthesis, and key experimental protocols. The information is intended for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work.

Chemical and Physical Properties

A summary of the key physicochemical properties of **Diethylene glycol bis(2-chloroethyl) ether** is presented in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C8H16Cl2O3	[1][2]
Molecular Weight	231.11 g/mol	[1]
Appearance	Colorless to yellow to green clear liquid	[1]
Density	1.18 g/mL at 20 °C	[2][3]
Boiling Point	105 °C at 0.2 mbar; 139 °C at 3mm Hg	[1][2]
Refractive Index	n _{20/D} 1.46	[1]
Solubility	Slightly soluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate (Slightly), Methanol (Slightly).	[2][3]

Table 2: Toxicological Data

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	180 mg/kg	[4]
LD50	Rabbit	Dermal	1911.6 mg/kg	[4]
LC50	Rat	Inhalation	20 ppm (4 h)	[5]

Historical Context

The history of **Diethylene glycol bis(2-chloroethyl) ether** is primarily linked to its use as a chemical intermediate and solvent. While not as infamous as its parent compound, diethylene glycol, which was responsible for numerous poisoning incidents in the 20th century due to its use as a solvent in pharmaceuticals, the chloroethylated derivative has found its niche in industrial applications.[6][7][8][9] Historically, it has been used as a high-boiling solvent and an extractant for oils, fats, waxes, and greases.[2][3] Its utility stems from its chemical stability and ability to dissolve a range of organic compounds.[1] In more recent times, its role as a building

block in organic synthesis has become more prominent, particularly in the production of polymers and specialty chemicals.^[10]

Experimental Protocols

Synthesis of Diethylene Glycol Bis(2-chloroethyl) Ether

A common method for the synthesis of **Diethylene glycol bis(2-chloroethyl) ether** involves the reaction of diethylene glycol with thionyl chloride.^[11]

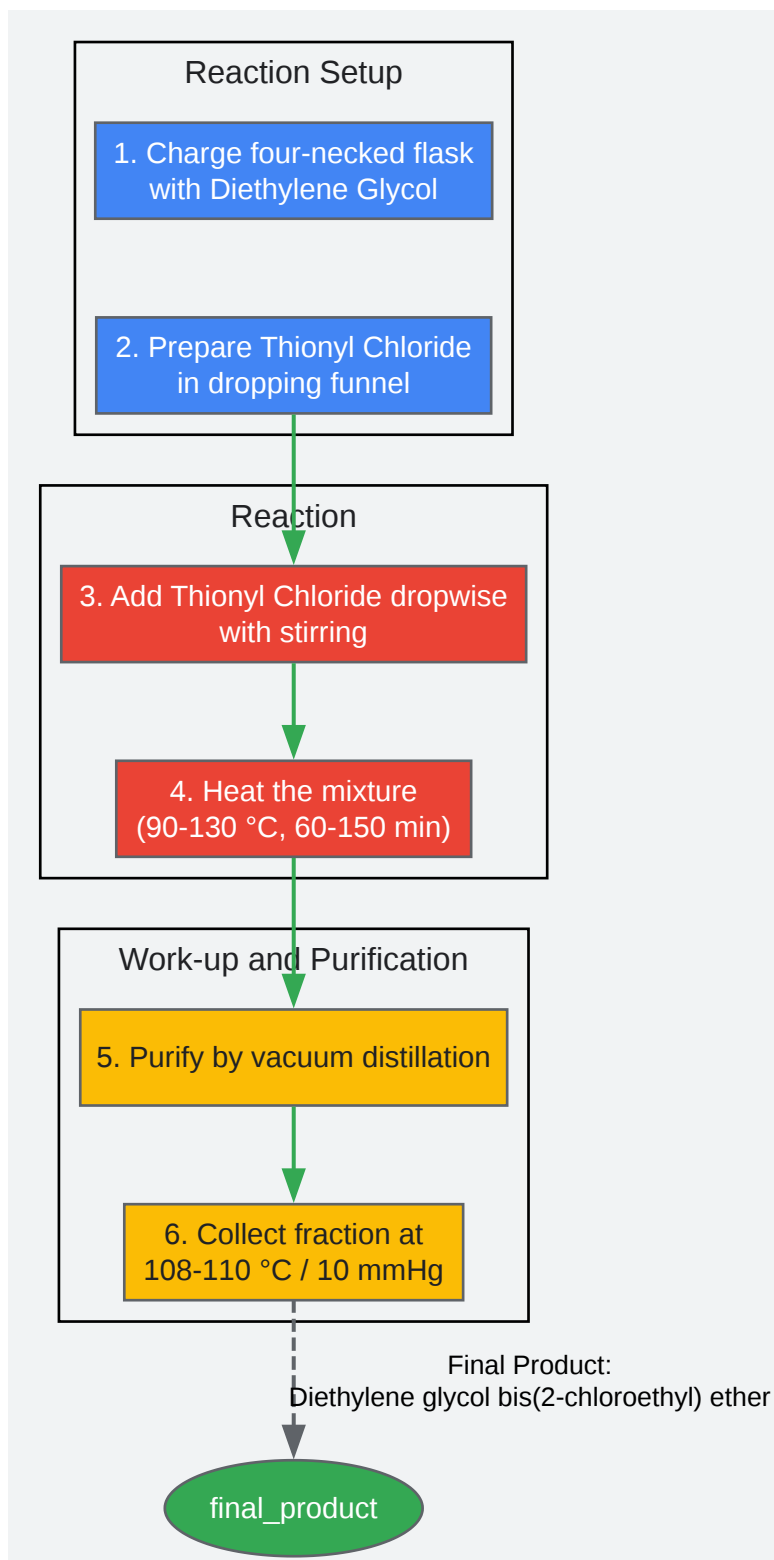
Materials:

- Diethylene glycol
- Thionyl chloride
- Apparatus: A four-necked flask equipped with a stirrer, reflux condenser, thermometer, and a constant pressure dropping funnel. An absorption device for evolved gases (e.g., a sodium hydroxide solution trap) is also necessary.

Procedure:

- Place diethylene glycol into the four-necked flask.
- Under constant stirring, slowly add thionyl chloride dropwise to the diethylene glycol. The molar ratio of diethylene glycol to thionyl chloride should be approximately 1:2.1 to 1:3.^[11]
- Control the addition rate to maintain the reaction temperature.
- After the addition is complete, heat the mixture to a temperature between 90-130 °C and maintain it for 60-150 minutes, or until the evolution of gas ceases.^[11]
- After the reaction is complete, purify the product by vacuum distillation. Collect the fraction at 108-110 °C / 10 mmHg.^[11]

A visual representation of this experimental workflow is provided in the diagram below.



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Caption: Synthesis workflow for **Diethylene glycol bis(2-chloroethyl) ether**.

Analytical Method: Gas Chromatography/Fourier Transform Infrared Spectrometry (GC/FT-IR)

EPA Method 8430 provides a procedure for the identification and quantification of bis(2-chloroethyl) ether and its hydrolysis products in aqueous matrices.[\[12\]](#)[\[13\]](#)

Principle: This method utilizes direct aqueous injection (DAI) into a gas chromatograph (GC) for separation of the analytes. The separated compounds are then detected by a Fourier Transform Infrared (FT-IR) spectrometer, which provides identification based on the unique infrared absorption spectrum of each molecule.[\[12\]](#)

Instrumentation:

- Gas chromatograph (GC) equipped for direct aqueous injection.
- Fourier Transform Infrared (FT-IR) spectrometer as a detector.

General Procedure (Summary):

- Sample Preparation: Aqueous samples may require filtration.
- Injection: A small volume of the aqueous sample is directly injected into the GC.
- Separation: The components of the sample are separated based on their boiling points and interactions with the GC column.
- Detection and Identification: As each component elutes from the GC column, it passes through the FT-IR detector. The FT-IR spectrometer records the infrared spectrum of the eluting compound, allowing for its identification by comparing the spectrum to a library of known spectra.
- Quantification: The concentration of the analyte is determined by comparing the response (e.g., peak area) to that of a calibration standard.

This method is particularly useful for analyzing water-soluble and thermally stable compounds like **Diethylene glycol bis(2-chloroethyl) ether**.[\[12\]](#)

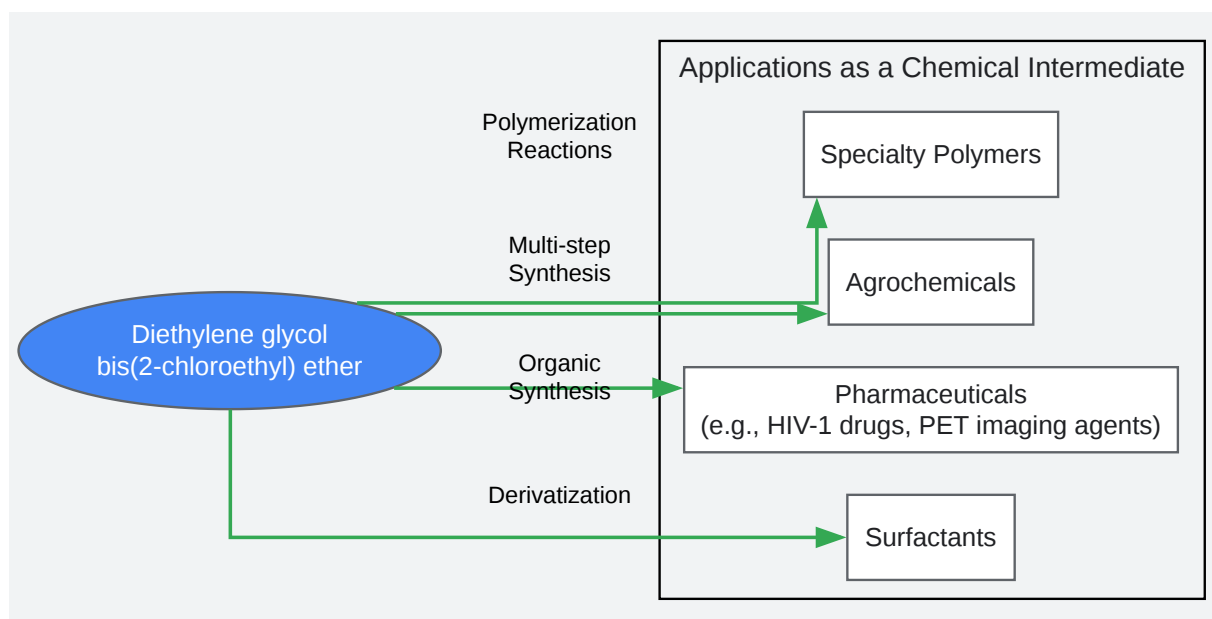
Applications in Research and Development

Diethylene glycol bis(2-chloroethyl) ether serves as a versatile intermediate in various chemical syntheses.^[1] Its bifunctional nature, with two chloroethyl groups, allows for the construction of more complex molecules.

Key Applications:

- **Polymer Chemistry:** It is used in the synthesis of specialty polymers, where its structure can impart flexibility and other desired properties to the polymer chain.^[10]
- **Organic Synthesis:** It acts as a key building block in the production of agrochemicals and pharmaceuticals.^[1] For example, it has been used in the synthesis of novel glycolipids that have potential applications as HIV-1 drugs and in the preparation of PET imaging agents for targeting brain β -amyloid.^[14]
- **Surfactant Production:** The compound is utilized in the formulation of surfactants, contributing to improved wetting and emulsifying properties.^[1]

A simplified logical diagram illustrating the role of **Diethylene glycol bis(2-chloroethyl) ether** as a chemical intermediate is shown below.



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Caption: Role as a chemical intermediate in various syntheses.

Conclusion

Diethylene glycol bis(2-chloroethyl) ether is a chemical with established industrial uses and growing importance in specialized research areas, including pharmaceutical development. This guide has provided a consolidated overview of its properties, history, and key experimental methodologies. A thorough understanding of its characteristics and safe handling procedures is essential for its effective and responsible use in both research and industrial settings.

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- To cite this document: BenchChem. ["Diethylene glycol bis(2-chloroethyl) ether" literature review and historical context]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329262#diethylene-glycol-bis-2-chloroethyl-ether-literature-review-and-historical-context>]

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